

An In-depth Technical Guide on the Physical Properties of Trithiocyanuric Acid

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Compound of Interest

Compound Name: Trithiocyanuric acid

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This technical guide provides a comprehensive overview of the physical appearance and odor of **trithiocyanuric acid** (TTCA), also known as 1,3,5-triazine-2,4,6-trithiol. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, experimental methodologies, and structural visualizations.

Physical Appearance

Trithiocyanuric acid is a solid compound at room temperature.[1] Its visual characteristics can vary depending on the purity and the method of preparation. Generally, it is described as a crystalline powder.[2][3] The color is most frequently reported as yellow, but ranges from white and off-white to light yellow and even green.[1][2][3][4][5][6] Some sources describe it specifically as a yellow amorphous powder.[5]

The crystalline structure of TTCA has been a subject of detailed study. Unlike its oxygen analog, cyanuric acid, determining the crystal structure of pure TTCA proved challenging as it tends to form solvate cocrystals from solution.[7] However, its structure was successfully determined directly from polycrystalline powder samples.[7] The crystal structure reveals that TTCA molecules are planar and form extended hydrogen-bonded networks, resulting in a sheet-like structure.[4][7] This molecular arrangement contributes to the compound's high melting point.[4] The crystal system for cocrystals of TTCA has been identified as monoclinic.[8]

Odor Profile

Trithiocyanuric acid is consistently reported to be an odorless compound.[1][2]

Quantitative Physical and Chemical Properties

The key physicochemical properties of **trithiocyanuric acid** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₃ H ₃ N ₃ S ₃	[2][3][9][10]
Molecular Weight	177.27 g/mol	[3][9]
Appearance	White, off-white, yellow to green crystalline powder	[1][2][3][4][6]
Odor	Odorless	[1][2]
Melting Point	>300 °C	[3][5][9]
Density (estimate)	1.589 g/cm ³	[9]
Water Solubility	Slightly soluble / Sparingly soluble	[2][5][9]
IUPAC Name	1,3,5-triazinane-2,4,6-trithione	[6][10]
CAS Number	638-16-4	[2][3][10]

Experimental Protocols

The determination of the physical and structural properties of **trithiocyanuric acid** involves several key analytical techniques.

4.1 Crystal Structure Determination by Powder X-ray Diffraction (PXRD)

The crystal structure of pure **trithiocyanuric acid** was elucidated directly from powder X-ray diffraction data due to difficulties in growing single crystals from solution.[7]

- **Sample Preparation:** A polycrystalline powder sample of pure TTCA is used. This can be obtained by the desolvation of solvate cocrystals.[7]
- **Data Collection:** PXRD data is collected on the sample using a diffractometer.

- **Structure Solution:** The structure is solved from the powder data using a direct-space genetic algorithm technique. This computational method explores possible crystal packing arrangements to find the one that best fits the experimental diffraction pattern.[7]
- **Structure Refinement:** The solved structure is then refined using the Rietveld method, which minimizes the difference between the experimental and calculated PXRD profiles.[7]

4.2 Spectroscopic Analysis

Fourier Transform Infrared (FT-IR) and Raman spectroscopy are used to study the vibrational properties and confirm the tautomeric forms of **trithiocyanuric acid**. [11][12]

- **FT-IR Spectroscopy:** The FT-IR spectrum of the non-aromatic trithione form of TTCA shows characteristic vibrational peaks at approximately 1528, 1116, and 744 cm^{-1} . [11] The analysis helps in confirming the presence of specific functional groups and the overall molecular structure.

Molecular Structure and Intermolecular Interactions

Trithiocyanuric acid exists in tautomeric forms, with the thione form being predominant in the solid state. [8][12] The molecules are organized into sheets through extensive intermolecular hydrogen bonding. Specifically, pairs of molecules interact through two $\text{N-H}\cdots\text{S}$ hydrogen bonds. [7] This robust network of non-covalent interactions is a defining feature of its solid-state structure.

Caption: $\text{N-H}\cdots\text{S}$ hydrogen bonding between two **trithiocyanuric acid** molecules.

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